

Personal protective equipment for handling Enazadrem

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enazadrem

Cat. No.: B025868

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Essential Safety & Handling Guide: Enazadrem

Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Enazadrem**. In the absence of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on best practices for handling novel chemical entities with unknown toxicity profiles. A conservative approach is essential to ensure personnel safety.

Personal Protective Equipment (PPE) Recommendations

The selection of appropriate PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed. The following table summarizes the recommended PPE for handling **Enazadrem** in various laboratory settings.

Handling Scenario	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume/Low-Risk Operations(e.g., small-scale weighing, solution preparation in a fume hood)	ANSI Z87.1 compliant safety glasses with side shields.	Double-gloving with nitrile or neoprene gloves. [1]	Standard laboratory coat.	Not generally required if handled in a certified chemical fume hood.
High-Volume/High-Risk Operations(e.g., large-scale synthesis, potential for aerosol generation)	Chemical splash goggles and a face shield. [1] [2]	Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene). [1] [2]	Chemical-resistant gown or apron over a laboratory coat. [3] [4]	An appropriate NIOSH-approved respirator (e.g., N95 or higher) should be considered based on risk assessment. [2] [4] [5]
Spill Cleanup	Chemical splash goggles and a face shield. [1] [2]	Heavy-duty, chemically resistant gloves.	Chemical-resistant suit or coveralls. [5]	Air-purifying respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) for large spills. [6]

Procedural Guidance: Donning, Doffing, and Disposal of PPE

Proper technique in donning and doffing PPE is crucial to prevent contamination.

Donning (Putting On) PPE:

- Hand Hygiene: Start with clean hands. Wash with soap and water or use an alcohol-based hand sanitizer.
- Gown/Lab Coat: Put on the gown or lab coat, ensuring it is fully fastened.[4]
- Mask/Respirator: If required, put on the mask or respirator, ensuring a proper fit and seal.[4]
- Goggles/Face Shield: Put on eye and face protection.[2][4]
- Gloves: Don the first pair of gloves, pulling the cuffs over the sleeves of the gown. Don the second pair of gloves over the first.[5]

Doffing (Taking Off) PPE:

- Gloves (Outer Pair): Remove the outer pair of gloves, peeling them off away from your body and turning them inside out.
- Gown/Lab Coat: Untie or unfasten the gown and peel it away from your body, touching only the inside. Roll it into a bundle with the contaminated side inward.
- Hand Hygiene: Perform hand hygiene.
- Goggles/Face Shield: Remove by handling the strap or earpieces.
- Mask/Respirator: Remove by handling the straps, avoiding touching the front.
- Gloves (Inner Pair): Remove the inner pair of gloves.
- Hand Hygiene: Perform final hand hygiene.

Disposal of Contaminated PPE:

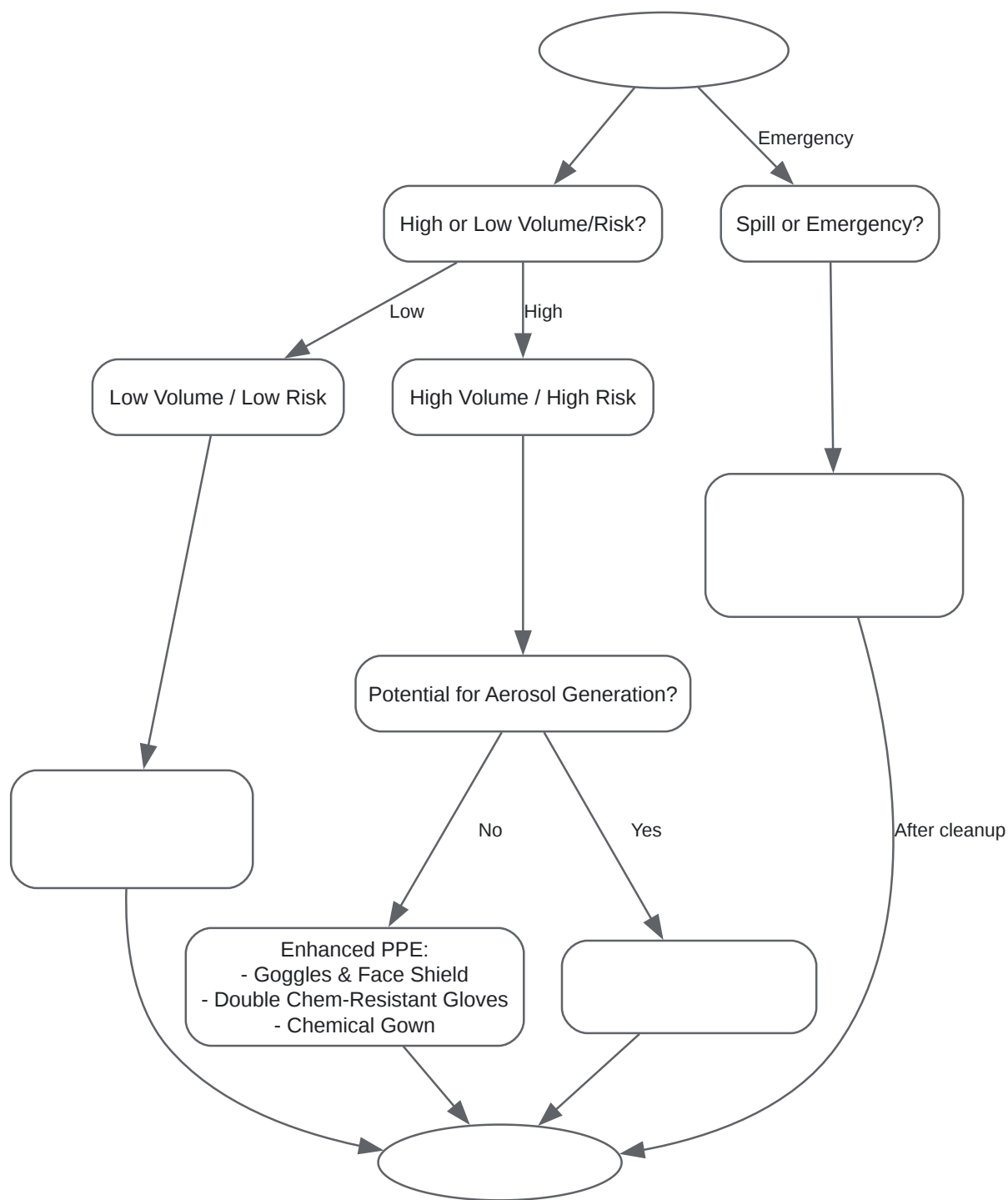
All disposable PPE used when handling **Enazadrem** should be considered hazardous waste.

- Segregation: Place all contaminated items in a designated, clearly labeled hazardous waste container.
- Containerization: Use leak-proof, sealable bags or containers.

- Disposal: Dispose of the waste according to your institution's and local environmental regulations for chemical waste.

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when handling **Enazadrem**.



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Caption: PPE selection workflow for handling **Enazadrem**.

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